

FHT-1015 target engagement biomarkers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: FHT-1015

Cat. No.: B10830117

[Get Quote](#)

An In-depth Technical Guide to **FHT-1015** Target Engagement Biomarkers

For Researchers, Scientists, and Drug Development Professionals

Introduction

FHT-1015 is a potent and selective allosteric inhibitor of the ATPase subunits of the BAF (BRG1/BRM-associated factors) chromatin remodeling complex, specifically targeting SMARCA4 (also known as BRG1) and SMARCA2 (also known as BRM).^{[1][2][3]} By inhibiting the ATPase activity of this complex, **FHT-1015** modulates chromatin accessibility and gene expression, showing particular promise in transcription factor-dependent cancers such as uveal melanoma.^{[4][5]} This technical guide provides a comprehensive overview of the target engagement biomarkers for **FHT-1015**, including quantitative data, detailed experimental methodologies, and a visualization of the underlying signaling pathways.

Quantitative Data

The following tables summarize the key quantitative data for **FHT-1015**'s activity and selectivity.

Table 1: In Vitro Potency of **FHT-1015**

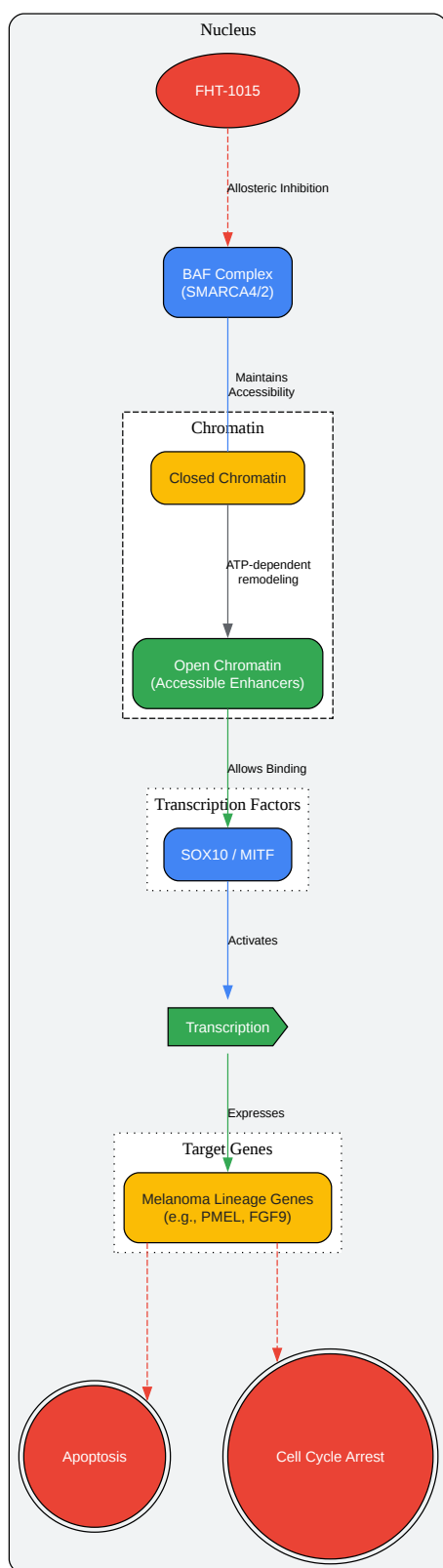
Target	IC50 (nM)	Assay Type	Reference
SMARCA4 (BRG1)	4	Biochemical ATPase Assay	[1]
SMARCA2 (BRM)	5	Biochemical ATPase Assay	[1]
CHD4	> 400,000	Biochemical ATPase Assay	[2]

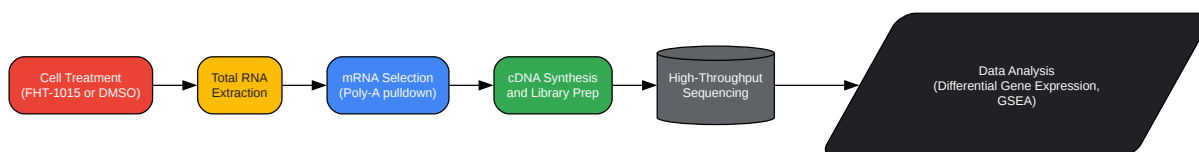
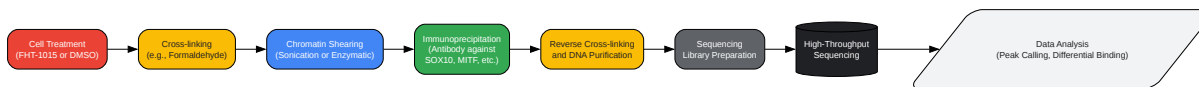
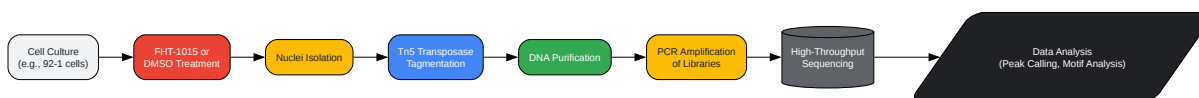
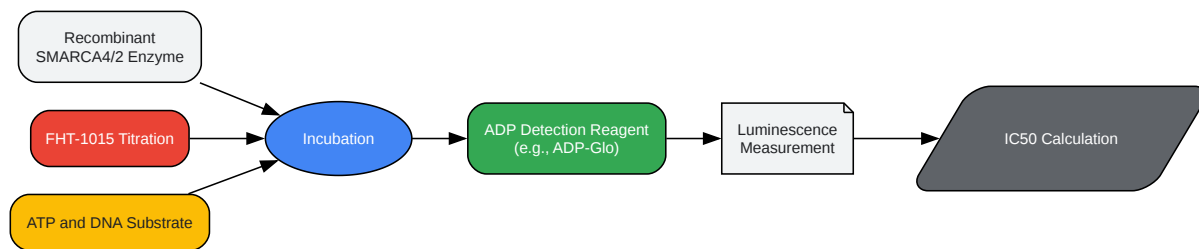
Table 2: Cellular Activity of **FHT-1015** in Uveal Melanoma Cell Lines

Cell Line	Treatment Duration	Relative Viability IC50 (nM)	Assay Type	Reference
92-1	3 days	~10	CellTiter-Glo	[4]
MP41	3 days	~10	CellTiter-Glo	[4]
MP46	3 days	~10	CellTiter-Glo	[4]
92-1	7 days	<10	CellTiter-Glo	[5]

Signaling Pathways and Mechanism of Action

FHT-1015 functions by allosterically inhibiting the ATPase activity of the BAF (mSWI/SNF) complex. In uveal melanoma, this complex is crucial for maintaining chromatin accessibility at the enhancer regions of key lineage-specific transcription factors, SOX10 and MITF. By inhibiting the BAF complex, **FHT-1015** leads to a reduction in chromatin accessibility at these sites, preventing the binding of SOX10 and MITF. This, in turn, downregulates the expression of these master regulators and their downstream target genes, ultimately leading to cell cycle arrest and apoptosis in cancer cells.[\[4\]](#)[\[5\]](#)





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pharmacologic inhibition of BAF chromatin remodeling complexes as a therapeutic approach to transcription factor-dependent cancers [elifesciences.org]
- 2. researchgate.net [researchgate.net]
- 3. Integrative copy number analysis of uveal melanoma reveals novel candidate genes involved in tumorigenesis including a tumor suppressor role for PHF10/ BAF45a - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Targeting chromatin remodeling complexes to treat uveal melanoma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. foghornrx.com [foghornrx.com]
- To cite this document: BenchChem. [FHT-1015 target engagement biomarkers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10830117#fht-1015-target-engagement-biomarkers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

